

A Technical Guide to the Structural Elucidation and Isomeric Properties of Bromochloromethane

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Compound of Interest

Compound Name: Bromochloromethane

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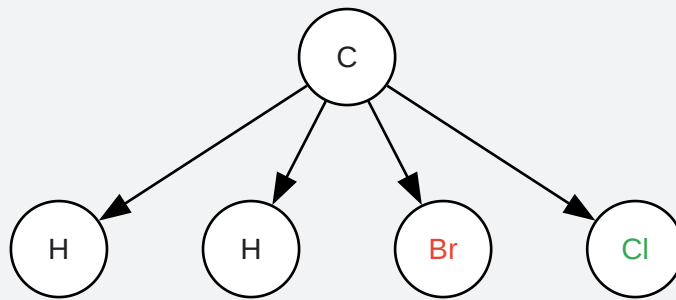
For researchers, scientists, and professionals in drug development, a comprehensive understanding of the foundational molecules is paramount. This guide provides an in-depth analysis of **bromochloromethane** (CH_2BrCl), a halomethane of significant interest. We will delve into its structural formula, explore the concept of isomerism as it pertains to this molecule, present key physicochemical data, and outline relevant experimental protocols.

Structural Formula of Bromochloromethane

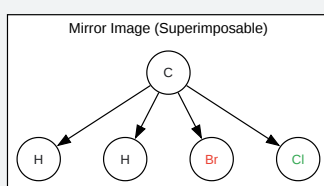
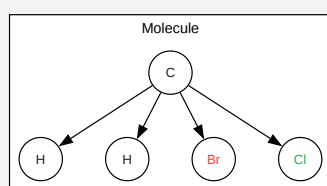
Bromochloromethane, also known by synonyms such as methylene chlorobromide and Halon 1011, is a mixed halomethane with the chemical formula CH_2BrCl .^{[1][2][3]} The molecule consists of a central carbon atom covalently bonded to two hydrogen atoms, one bromine atom, and one chlorine atom.^[3] This arrangement results in a tetrahedral geometry around the central carbon atom.

The IUPAC name for this compound is bromo(chloro)methane.^[1] Its structure can be represented in two and three dimensions to illustrate the spatial arrangement of its constituent atoms.

Structural Formula of Bromochloromethane



Analysis of Chirality in Bromochloromethane



Mirror Plane Conclusion: No chiral center due to two identical hydrogen atoms, hence no stereocenter.

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References

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